

(R)-2-Methylmorpholine: A Technical Guide to Commercial Availability, Synthesis, and Application

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Compound of Interest

Compound Name: **2-Methylmorpholine**

Cat. No.: **B1581761**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **(R)-2-Methylmorpholine**, a valuable heterocyclic building block in medicinal chemistry and drug discovery. The morpholine scaffold is a privileged structure, frequently incorporated into bioactive molecules to enhance physicochemical properties, metabolic stability, and target affinity.^[1] This document details its commercial availability, physicochemical properties, illustrative synthetic and purification protocols, and key applications, with a focus on providing practical information for laboratory and development settings.

Commercial Availability

(R)-2-Methylmorpholine and its hydrochloride salt are available from various chemical suppliers, catering to research and development needs. Purity levels are typically suitable for laboratory synthesis and screening purposes. Below is a summary of representative commercial suppliers and their offerings.

| Supplier | CAS Number | Product Name | Purity | Available Quantities |
|--------------------------------|-------------|---------------------------------------|---------------|------------------------------------------------|
| Sigma-Aldrich (Synthonix) | 790184-33-7 | (R)-2-Methylmorpholin e | 95% | Custom quantities available.[2] |
| Energy Chemical | 790184-33-7 | (2R)-2-Methylmorpholin e | 97% | 1g, 5g, 10g, 15g, 25g, 100mg, 250mg.[3] |
| Capot Chemical Co., Ltd | 790184-33-7 | (R)-2-Methylmorpholin e | 98% | 1G, 5G, 10G, 25G.[3] |
| Shanghai Balmxy Pharmaceutical | 790184-33-7 | (R)-2-Methylmorpholin e | 98%+ | 5g, 25g, 100g, 500g, 1kg, 5kg, 25kg, 100kg.[3] |
| Fluorochem | 168038-14-0 | (R)-2-Methylmorpholin e hydrochloride | 95% | 250mg, 1g, 5g, 10g, 25g.[4] |
| BLD Pharm | 790184-33-7 | (R)-2-Methylmorpholin e | Not specified | Available for online orders.[5] |

Note: Availability and product specifications are subject to change. Please consult the supplier's website for the most current information.

Physicochemical and Safety Data

Key properties of **(R)-2-Methylmorpholine** and its hydrochloride salt are summarized below. This data is essential for reaction planning, handling, and storage.

Physicochemical Properties

| Property | (R)-2-Methylmorpholine | (R)-2-Methylmorpholine Hydrochloride |
|---------------------|----------------------------------------|------------------------------------------|
| CAS Number | 790184-33-7[2] | 168038-14-0[4] |
| Molecular Formula | C ₅ H ₁₁ NO[3] | C ₅ H ₁₂ CINO[4] |
| Molecular Weight | 101.15 g/mol [3] | 137.61 g/mol [4] |
| Appearance | Colorless to light yellow Liquid[6] | Solid[4] |
| IUPAC Name | (2R)-2-methylmorpholine[2] | (2R)-2-methylmorpholine;hydrochloride[7] |
| InChI Key | LQMMFVPUIVBYII-RXMQYKEDSA-N[2] | PJYFXNZOOMGPL-NUBCRITNSA-N[4] |
| Storage Temperature | Freezer (-20°C)[2][6] | Not specified |

Safety Information

Proper handling is crucial. The following hazard statements have been associated with **(R)-2-Methylmorpholine**. Users should consult the Safety Data Sheet (SDS) from their supplier for comprehensive information.

| Hazard Code | Description |
|-------------|---------------------------------------------|
| H226 | Flammable liquid and vapor.[2] |
| H302 | Harmful if swallowed.[2] |
| H314 | Causes severe skin burns and eye damage.[2] |
| H315 | Causes skin irritation.[7] |
| H319 | Causes serious eye irritation.[7] |
| H335 | May cause respiratory irritation.[7] |

Synthesis and Purification Protocols

While specific protocols for the asymmetric synthesis of (R)-**2-Methylmorpholine** are proprietary or found in specialized literature, general methods for the synthesis and purification of substituted morpholines can serve as a valuable guide.

Illustrative Synthesis: N-Methylation of Morpholine

This protocol describes the synthesis of N-methylmorpholine from morpholine and paraformaldehyde, illustrating a common method for N-alkylation in heterocyclic chemistry.[\[8\]](#)

Reaction: Morpholine + Paraformaldehyde → N-Methylmorpholine

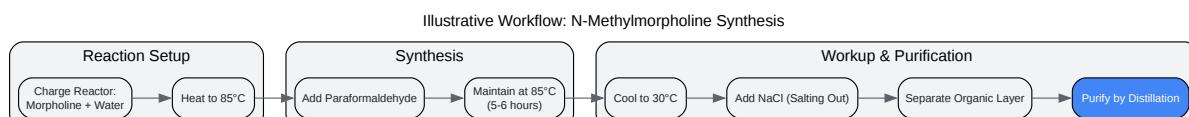
Materials:

- Morpholine (50g)
- Paraformaldehyde (55g)
- Water (25g)
- Sodium Chloride (10g)
- Reaction kettle with stirring and temperature control

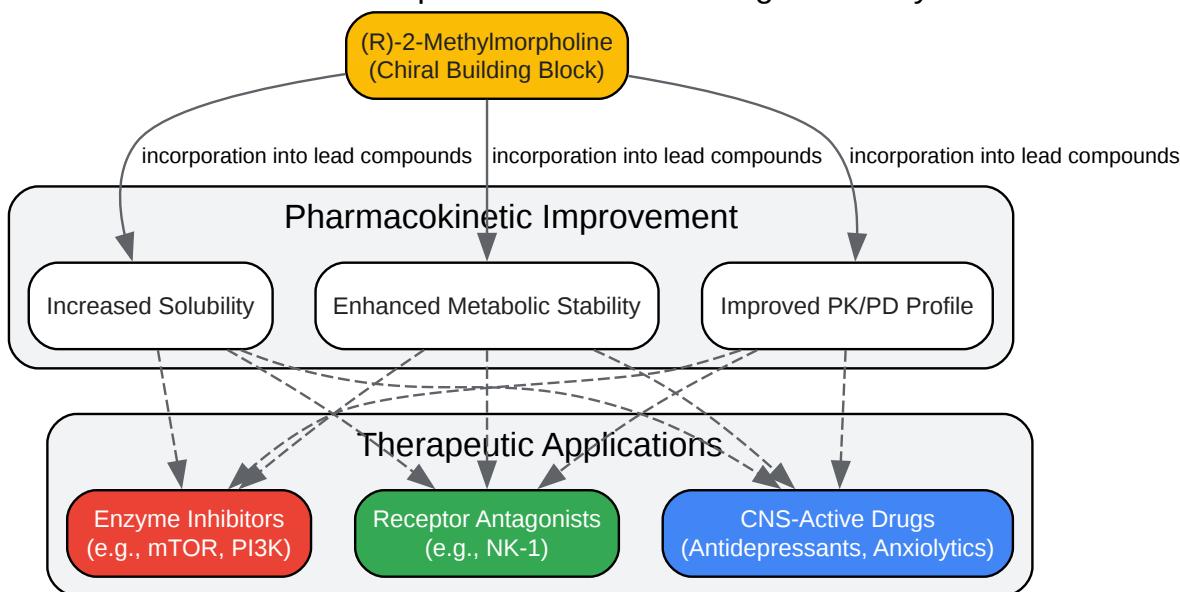
Procedure:

- Charge the reaction kettle with 50g of morpholine and 25g of water.[\[8\]](#)
- Raise the temperature of the mixture to 85°C with stirring.[\[8\]](#)
- Gradually add 55g of paraformaldehyde to the reactor.
- Maintain the reaction at 85°C with continuous stirring for approximately 5-6 hours, or until no further tail gas is evolved.[\[8\]](#)
- Cool the reaction mixture to 30°C.
- Add 10g of sodium chloride to facilitate phase separation.[\[8\]](#)

- Separate the upper organic phase from the lower aqueous phase.
- The organic phase, containing the crude N-methylmorpholine, can be purified by rectification (distillation) to yield the final product.[8]



Role of Morpholine Scaffold in Drug Discovery



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